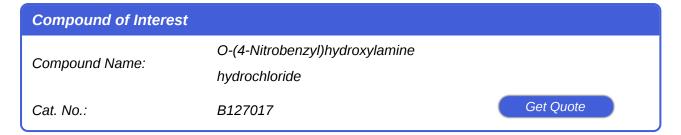


Essential Safety and Operational Guidance for O-(4-Nitrobenzyl)hydroxylamine hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for **O-(4-Nitrobenzyl)hydroxylamine hydrochloride** (CAS No. 2086-26-2), including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.[1][2]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **O-(4-Nitrobenzyl)hydroxylamine hydrochloride** is provided in the table below.





Property	Value	
Synonyms	4-Nitrobenzyloxyamine hydrochloride; p- Nitrobenzyloxyamine hyd	
Appearance	Light yellow to white crystalline powder	
Molecular Formula	C7H9CIN2O3	
Molecular Weight	204.61 g/mol	
Melting Point	213 - 217 °C (415.4 - 422.6 °F)	
Purity	≥98%	
Solubility	DMSO (Slightly), Methanol (Slightly)	
Storage Temperature	Room temperature, in a dry, cool, and well-ventilated place	

Sources:[1][2][3][4][5]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **O-(4-Nitrobenzyl)hydroxylamine hydrochloride**.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety goggles with side- shields or chemical safety goggles	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166
Skin Protection	Impervious clothing and protective gloves	To prevent skin exposure
Respiratory Protection	Suitable respirator; dust mask type N95 (US) may be appropriate	Use in a well-ventilated area. If risk of overexposure exists, wear an approved respirator.



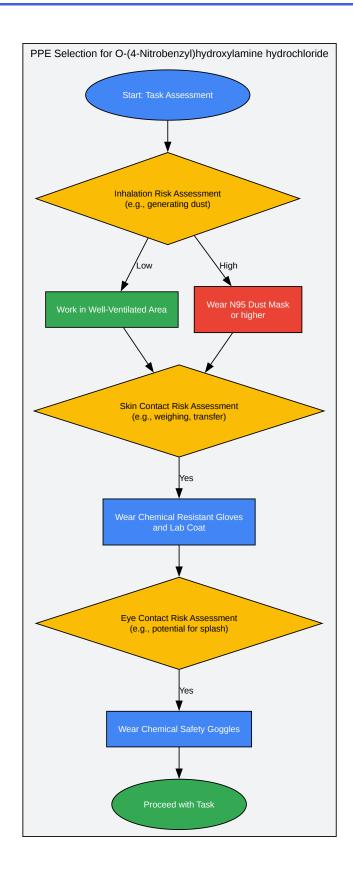
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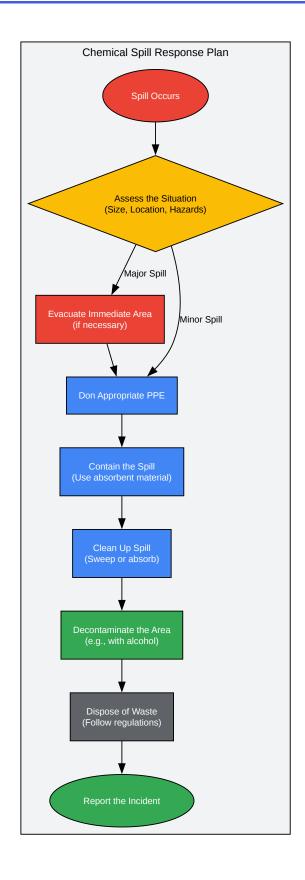
Sources:[2][6]

A logical workflow for selecting the appropriate PPE is illustrated in the diagram below.









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References

- 1. fishersci.com [fishersci.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. chembk.com [chembk.com]
- 4. O-(4-Nitrobenzyl)hydroxylamine hydrochloride [medpep.com]
- 5. O-(4-Nitrobenzyl)hydroxylamine = 98.5 AT 2086-26-2 [sigmaaldrich.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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